

(113C)icosanoic acid proper disposal procedures

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Compound of Interest

Compound Name: (113C)icosanoic acid

Cat. No.: B1381762

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Proper disposal of laboratory chemicals is a critical component of ensuring safety and environmental compliance. This guide provides detailed procedures for the disposal of (13C)icosanoic acid, tailored for researchers and laboratory professionals. Since (13C)icosanoic acid is a non-radioactive, isotopically labeled form of icosanoic acid (also known as arachidic acid), its disposal is dictated by its chemical properties.

Based on Safety Data Sheets (SDS) for icosanoic acid, the compound is a solid and is not classified as a dangerous good for transport. However, institutional and local regulations often require that all laboratory-generated chemical waste be handled through a designated hazardous waste program to ensure safety and compliance.

Immediate Safety and Disposal Protocol

The primary and most crucial step is to manage the disposal of (13C)icosanoic acid through your institution's Environmental Health and Safety (EHS) or a similar waste management office. Do not dispose of this chemical in the regular trash or down the drain.

Step-by-Step Disposal Procedure

- Waste Identification and Classification:
 - Although icosanoic acid is not federally listed as a hazardous waste, it should be treated as a chemical waste as a matter of prudent practice.

- The ^{13}C isotope is stable and non-radioactive, so no radiological precautions are necessary. The waste is classified based on its chemical properties alone.
- Segregation and Storage:
 - Store waste (^{13}C)icosanoic acid in a dedicated, properly sealed, and compatible container. The original product container is often a suitable choice.[\[1\]](#)[\[2\]](#)
 - Keep it separate from other incompatible waste streams, such as strong oxidizing agents, bases, or reducing agents.[\[1\]](#)
 - Designate a "Satellite Accumulation Area" (SAA) in your laboratory, at or near the point of generation, for temporary storage of the waste container.[\[1\]](#)[\[3\]](#)
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste" (or as required by your institution).
 - The label must include the full chemical name: "(^{13}C)icosanoic acid". Avoid using abbreviations.
 - Indicate the date when waste was first added to the container.
- Container Management:
 - Keep the waste container securely closed at all times, except when adding waste.[\[3\]](#)[\[4\]](#)
 - Ensure the container is in good condition and not leaking.
- Requesting Disposal:
 - Once the container is full or you have no more of this waste to dispose of, contact your institution's EHS or hazardous waste management office to schedule a pickup.[\[3\]](#)[\[5\]](#)
 - Follow their specific procedures for requesting waste collection.

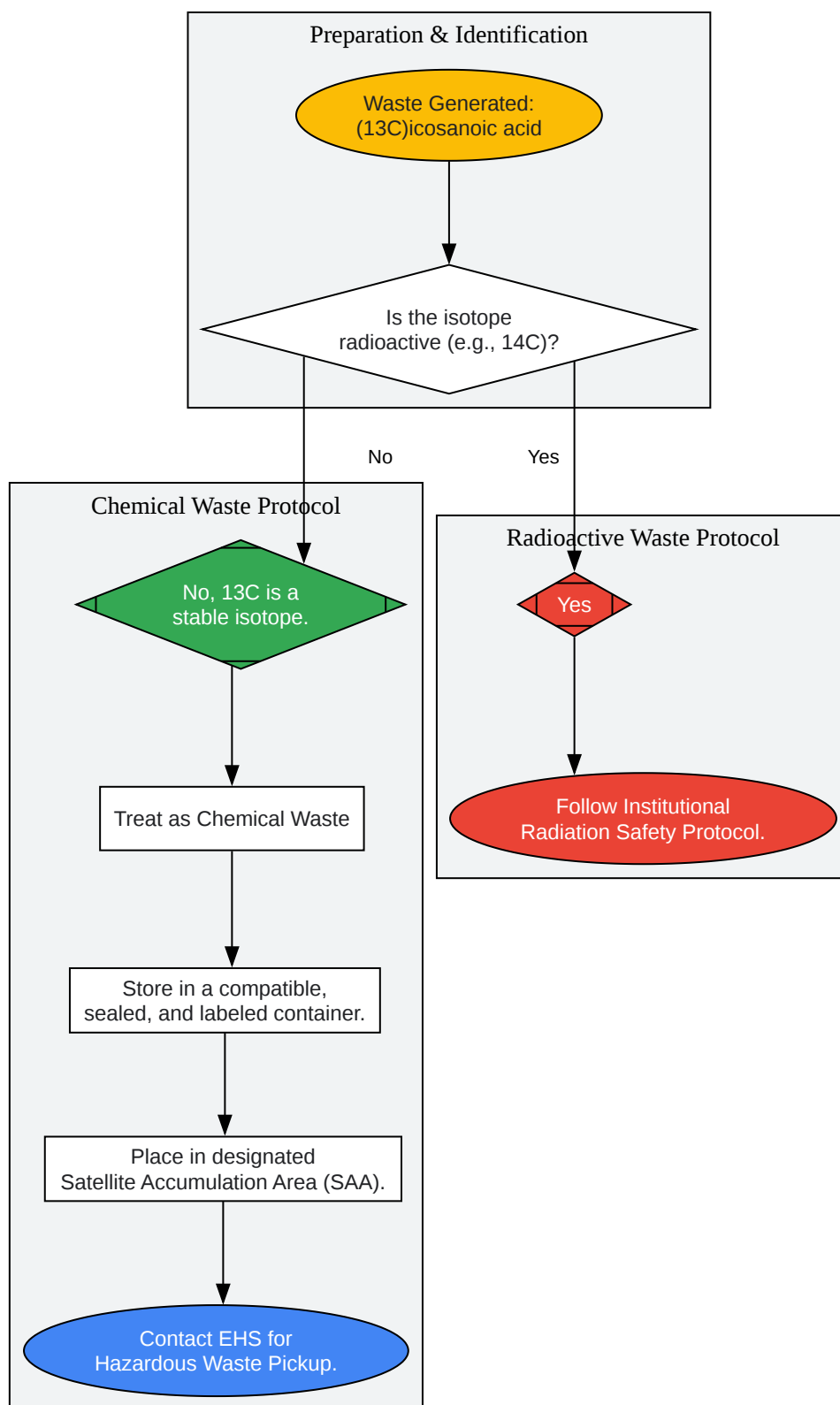
Summary of Chemical and Safety Data

The following table summarizes key data for Icosanoic Acid, the parent compound of (13C)icosanoic acid.

Property	Data	Source
Physical State	Solid, Powder	[6]
CAS Number	506-30-9	[7][8]
Appearance	White	[6]
Melting Point	75 °C (167 °F)	[8]
Flash Point	110 °C (230 °F)	[8]
Water Solubility	Low / Insoluble	[6]
Hazard Classification	Causes skin and eye irritation (in some SDSs)	[6][9][10]
Not classified as a hazardous material for transport	[2][7]	

Disposal Decision Workflow

The following diagram outlines the logical workflow for the proper disposal of (13C)icosanoic acid in a laboratory setting.



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Caption: Decision workflow for disposal of isotopically labeled icosanoic acid.

Spill Cleanup Protocol

In the event of a spill, follow these steps:

- **Personal Protection:** Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Containment:** Prevent the solid powder from becoming airborne.
- **Cleanup:** Carefully sweep up the solid material and place it into a suitable container for disposal.^[6]
- **Disposal:** Label the container as waste and manage it according to the disposal procedure outlined above.
- **Decontamination:** Clean the affected area thoroughly.

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